

Technical Support Center: Troubleshooting Failed Experimental Controls

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Not found

Cat. No.: B1254451

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address issues with failed experimental controls.

General Troubleshooting and FAQs

Q1: What is the first step I should take when an experimental control fails?

When an experimental control fails, the first step is to systematically analyze all elements of the experiment.^[1] A thorough review of your protocol and a detailed examination of all reagents and equipment are crucial.^[1] It's often beneficial to repeat the experiment with fresh supplies, if the budget allows, and have a colleague double-check your steps for accuracy.^[1]

Q2: Can a failed control ever lead to a new discovery?

While most failed controls indicate an issue with the experimental setup, they can occasionally lead to unexpected discoveries.^{[2][3]} If a control consistently produces an unexpected result despite rigorous troubleshooting, it might be worth investigating whether you have stumbled upon a novel biological phenomenon.^{[2][3]}

Q3: How do I know if the issue is with my sample or the assay itself?

Distinguishing between a sample-specific problem and a systemic assay failure is a key troubleshooting step. If the positive control fails but your experimental samples yield results, the

issue might be with the positive control reagent itself (e.g., degradation). Conversely, if both the positive control and your samples fail to produce a signal, it's more likely an issue with a common reagent or a step in the experimental procedure.

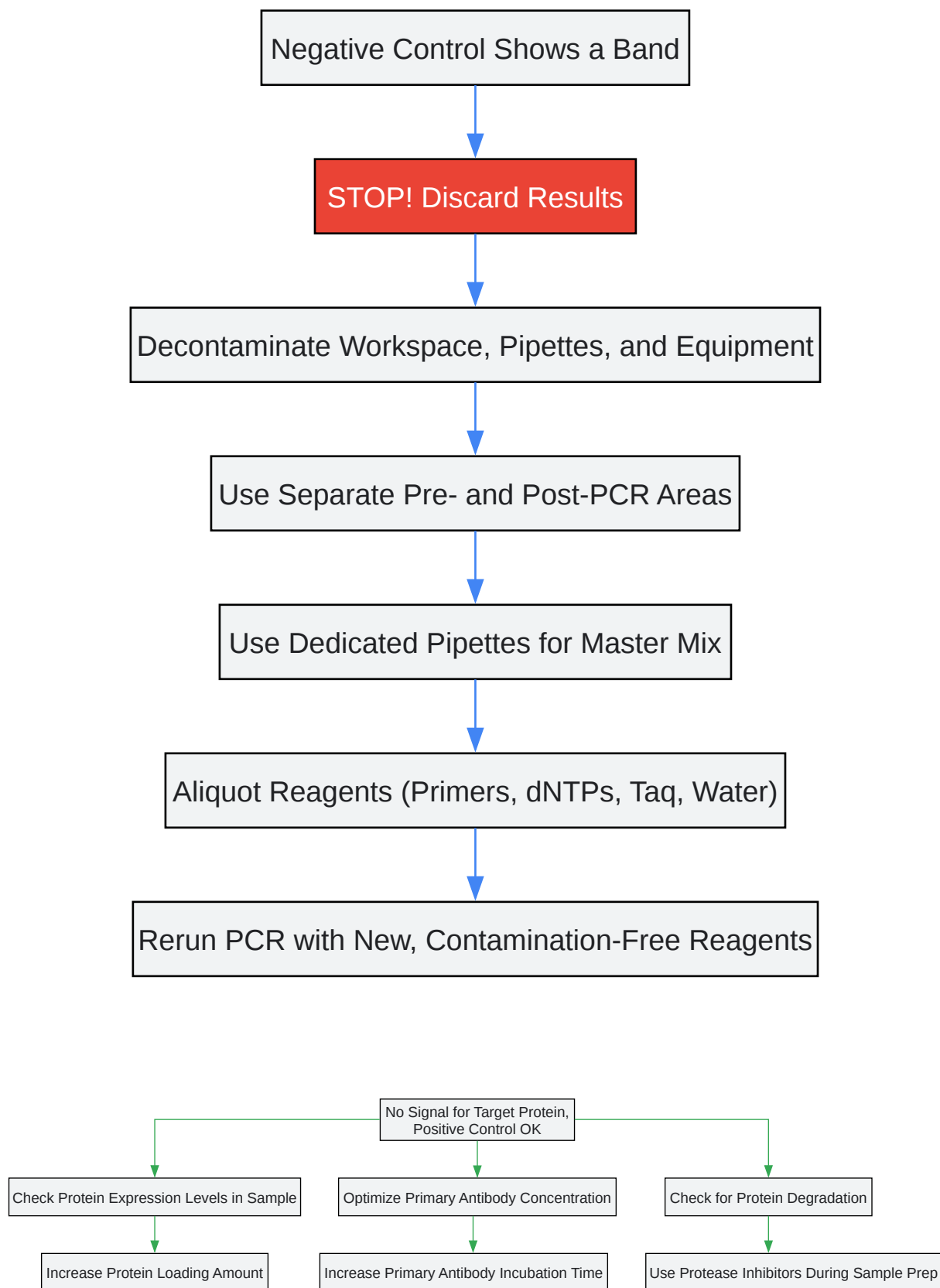
Assay-Specific Troubleshooting Guides

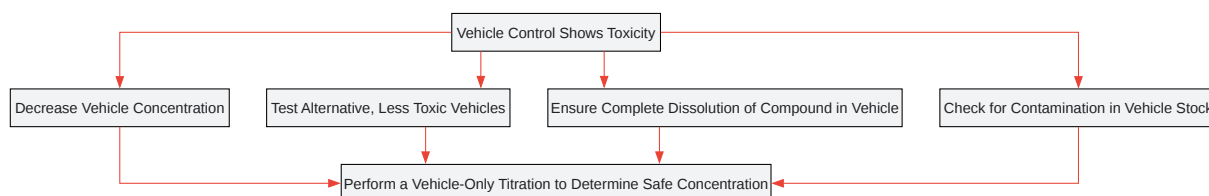
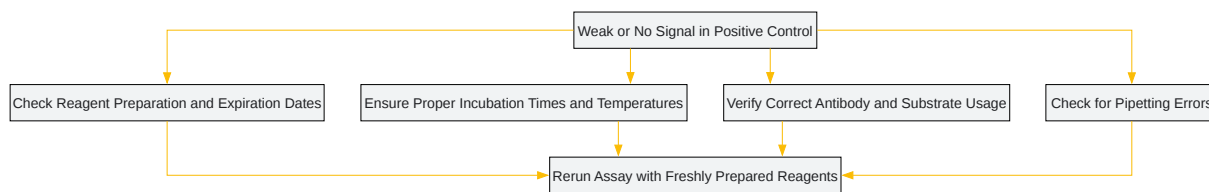
Polymerase Chain Reaction (PCR)

Q4: My negative control in a PCR experiment shows a band. What should I do?

A band in the negative control (No Template Control - NTC) of a PCR experiment is a strong indicator of contamination.[4] You should immediately stop and discard the results from that run, as they are not reliable.[5] The next step is to decontaminate your workspace, pipettes, and equipment using a 10% bleach solution or a commercial DNA decontamination solution.[5] To prevent future contamination, it is crucial to use dedicated pre-PCR and post-PCR areas, separate sets of pipettes, and aliquoted, single-use reagents.[5]

Troubleshooting Workflow for a Contaminated PCR Negative Control





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. neb.com [neb.com]
- 3. The controls that got out of control: How failed control experiments paved the way to transformative discoveries - PMC [pmc.ncbi.nlm.nih.gov]

- 4. researchgate.net [researchgate.net]
- 5. ELISA Troubleshooting Guide: Common Questions, Tips & Tricks | R&D Systems [rndsystems.com]
- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Failed Experimental Controls]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1254451#what-to-do-when-experimental-controls-fail]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com